

Personal protective equipment for handling 4-(Bromomethyl)pyridine hydrobromide

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Compound of Interest

Compound Name: 4-(Bromomethyl)pyridine hydrobromide

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Essential Safety and Handling Guide for 4-(Bromomethyl)pyridine hydrobromide

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **4-(Bromomethyl)pyridine hydrobromide** (CAS No: 73870-24-3). Adherence to these procedures is essential for ensuring laboratory safety and minimizing risk.

Hazard Identification and Classification

4-(Bromomethyl)pyridine hydrobromide is a hazardous substance requiring careful handling. Its primary classifications and associated hazards are summarized below.

Hazard Classification	GHS Code	Description	Citations
Skin Corrosion/Irritation	H314	Causes severe skin burns.	[1] [2] [3]
Serious Eye Damage	H318	Causes serious eye damage.	[1]
Corrosive to Metals	H290	May be corrosive to metals.	[1] [2]
Acute Toxicity, Oral	H302	Harmful if swallowed.	

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **4-(Bromomethyl)pyridine hydrobromide** to prevent exposure.

Body Part	Required PPE	Specifications and Recommendations	Citations
Hands	Chemical-resistant gloves	Handle with gloves, inspecting them prior to use. Use proper glove removal technique. For extended work, consider double gloving. Dispose of contaminated gloves after use.	[4][5][6]
Eyes/Face	Safety glasses with side-shields and face shield	Use eye protection approved under government standards such as NIOSH (US) or EN 166 (EU). A face shield provides a fuller range of protection against splashes.	[3][4][5][6]
Body	Protective clothing/lab coat	Wear appropriate protective clothing to prevent skin contact. Remove and wash contaminated clothing before reuse.	[1][2][3][7]
Respiratory	NIOSH/MSHA-approved respirator	Use a respirator with a P3 (EN 143) cartridge if dust formation is likely or if ventilation is inadequate. Do not breathe dust.	[1][2][3][4]

Operational and Disposal Plans

A systematic approach to handling, storage, and disposal is crucial for safety.

Engineering Controls

- Ventilation: Always handle this substance in a well-ventilated area.[1][5][7] A chemical fume hood is required for all procedures that may generate dust or aerosols.[3] Local exhaust ventilation should be used to control dust at the source.[1]
- Safety Stations: Ensure that safety showers and eyewash stations are readily accessible and in close proximity to the workstation.[3]

Handling Protocol

- Preparation: Before handling, ensure all required PPE is correctly worn. Read the Safety Data Sheet (SDS) thoroughly.
- Weighing and Transfer: Conduct weighing and transferring of the solid material within a chemical fume hood to prevent dust dispersion.[1][3]
- Use: Avoid all contact with skin, eyes, and clothing.[1][3] Do not eat, drink, or smoke in the handling area.[7]
- Post-Handling: After handling, wash hands and face thoroughly.[1][2][3] Decontaminate the work area.

Storage Plan

- Container: Keep the container tightly closed in a dry, cool, and well-ventilated place.[1][3] Store in the original, corrosive-resistant container.[2][8]
- Conditions: Store in a locked corrosives area.[1][3][8] Protect from moisture and store under an inert atmosphere.[1][3]
- Incompatibilities: Keep away from strong oxidizing agents and strong bases.[3]

Spill Response Protocol

- Evacuate: Clear the area of all personnel and move upwind of the spill.[[7](#)]
- Protect: Wear full PPE, including respiratory protection, before entering the spill area.[[1](#)]
- Contain: Prevent the spill from entering drains.[[5](#)] Use dry methods like sand or earth to contain the spill.[[7](#)]
- Clean-up: Carefully sweep or shovel the material into a suitable, labeled container for disposal.[[5](#)][[7](#)] Avoid creating dust during clean-up.[[1](#)][[3](#)][[5](#)]
- Decontaminate: Clean the spill area thoroughly once the material has been removed.

First Aid Measures

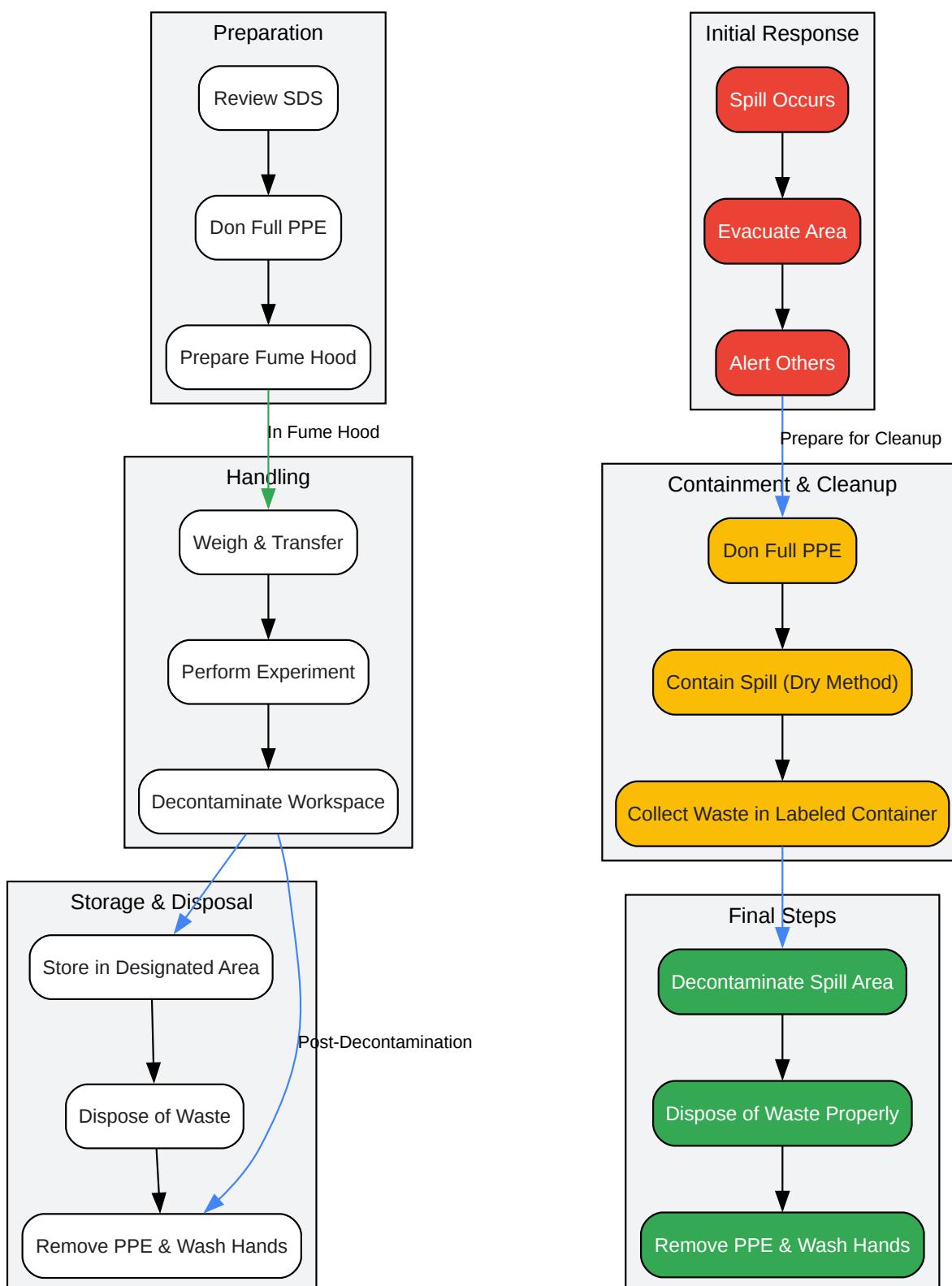
- Inhalation: Move the person to fresh air. Immediately call a poison center or doctor.[[1](#)][[3](#)]
- Skin Contact: Immediately take off all contaminated clothing. Rinse the skin with plenty of water for at least 15 minutes. Seek immediate medical attention.[[1](#)][[3](#)]
- Eye Contact: Rinse cautiously with water for several minutes, removing contact lenses if present and easy to do. Continue rinsing for at least 15 minutes. Immediately call a poison center or doctor.[[1](#)][[3](#)]
- Ingestion: Rinse mouth with water. Do NOT induce vomiting. Call a physician or poison control center immediately.[[1](#)][[3](#)]

Disposal Plan

- Chemical Waste: Dispose of surplus and non-recyclable material through a licensed and approved waste disposal company.[[2](#)][[5](#)] Do not empty into drains.[[3](#)]
- Contaminated Packaging: Dispose of contaminated packaging in the same manner as the unused product.[[1](#)][[5](#)] Ensure containers are completely empty before disposal.[[1](#)]

Visual Workflow Guides

The following diagrams illustrate the key procedural workflows for handling **4-(Bromomethyl)pyridine hydrobromide**.

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